

"physicochemical properties of Hexaethylene glycol dimethyl ether for reaction planning"

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Compound of Interest

Compound Name: *Hexaethylene glycol dimethyl ether*

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Hexaethylene Glycol Dimethyl Ether: A Technical Guide for Reaction Planning

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **Hexaethylene Glycol Dimethyl Ether** (HEDM), also known as hexaglyme. The information contained herein is essential for meticulous reaction planning, safety assessment, and process optimization in research and development settings.

Chemical Identity and General Properties

Hexaethylene glycol dimethyl ether is a high-boiling, polar aprotic solvent.^[1] Its structure consists of a six-unit ethylene glycol chain capped with methyl groups at both ends. This structure imparts unique solvency characteristics, making it suitable for a variety of chemical transformations.

Table 1: General and Calculated Physical Properties of **Hexaethylene Glycol Dimethyl Ether**

Property	Value	Source
Chemical Name	2,5,8,11,14,17,20-Heptaioxaheneicosane	[2][3]
Synonyms	Hexaglyme, HEDM	
CAS Number	1072-40-8	[2][3]
Molecular Formula	C14H30O7	[2][3]
Molecular Weight	310.38 g/mol	[2][3]
Physical Form	Liquid	
Boiling Point	359.0 ± 37.0 °C (Predicted)	
Melting Point	Not available	
Density	1.020 ± 0.06 g/cm ³ (Predicted)	
LogP (Octanol/Water)	0.362 (Calculated)	
Water Solubility	Log10WS: 0.71 (Calculated)	

Spectroscopic Data

While a dedicated experimental infrared spectrum for **Hexaethylene Glycol Dimethyl Ether** is not readily available in public databases, the expected spectral features can be inferred from its structure and comparison with related compounds like hexaethylene glycol. The key differentiating feature would be the absence of a broad O-H stretching band (typically around 3300 cm⁻¹) and the prominent C-O-C stretching vibrations.

A mass spectrum of **Hexaethylene Glycol Dimethyl Ether** is available from the NIST WebBook, providing valuable information for its identification.[4]

Physicochemical Properties for Reaction Planning

The following tables summarize key physicochemical properties of HEDM relevant to its use as a solvent and reaction medium. Where experimental data for HEDM is unavailable, trends from shorter glyme analogues are discussed.

Table 2: Thermodynamic Properties of **Hexaethylene Glycol Dimethyl Ether** (Calculated)

Property	Value	Unit	Source
Enthalpy of Formation (Ideal Gas, $\Delta_f H^\circ_{\text{gas}}$)	-1257.83	kJ/mol	Joback Method
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-668.00	kJ/mol	Joback Method
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	40.33	kJ/mol	Joback Method
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	63.63	kJ/mol	Joback Method

Note: The thermodynamic data presented above are calculated values and should be used as estimates for reaction modeling.

Density and Viscosity

Experimental data for the density and viscosity of HEDM as a function of temperature are not readily available. However, studies on shorter glymes, such as diethylene glycol dimethyl ether (diglyme) and tetraethylene glycol dimethyl ether (tetraglyme), show a decrease in both density and viscosity with increasing temperature.^{[5][6]} It is expected that HEDM follows a similar trend. The higher molecular weight of HEDM suggests it will have a higher density and viscosity compared to its shorter-chain counterparts at the same temperature.

Table 3: Dynamic Viscosity of **Hexaethylene Glycol Dimethyl Ether** (Calculated)

Temperature (K)	Dynamic Viscosity (Pa·s)	Source
403.15	0.0003967	Joback Method
448.74	0.0002122	Joback Method
494.32	0.0001274	Joback Method
539.90	0.0000833	Joback Method
585.49	0.0000583	Joback Method
631.08	0.0000429	Joback Method
676.66	0.0000329	Joback Method

Note: The viscosity data are calculated and should be experimentally verified for precise reaction engineering.

Solubility

Hexaethylene glycol dimethyl ether is miscible with water and a range of organic solvents. Its polyether structure provides sites for hydrogen bonding with protic solvents, while the hydrocarbon backbone allows for miscibility with nonpolar substances. This versatile solubility makes it an excellent coupling agent for biphasic reaction systems.

Reactivity and Stability

Glymes, including HEDM, are generally considered to be chemically inert and stable solvents, making them suitable for reactions involving strong bases and nucleophiles.^[7] They are resistant to hydrolysis and do not readily react with acids or bases under typical reaction conditions.

A critical aspect of handling and storing ethers is the potential for peroxide formation upon exposure to air and light. These peroxides can be explosive, especially when concentrated. Therefore, it is imperative to test for the presence of peroxides before heating or distilling HEDM.

Safety and Toxicology

Detailed toxicological data specifically for **Hexaethylene Glycol Dimethyl Ether** are limited. However, information on the broader class of polyethylene glycols (PEGs) and their ethers suggests a low potential for acute toxicity, dermal irritation, and sensitization on healthy skin.^[8] Higher molecular weight PEGs and their derivatives generally exhibit low toxicity.^{[8][9]}

It is important to note that some shorter-chain glymes have been associated with reproductive and developmental toxicity in animal studies.^[10] While the risk is generally lower for higher molecular weight glymes, appropriate personal protective equipment (PPE), including gloves and safety glasses, should always be worn when handling HEDM. Work should be conducted in a well-ventilated area or a fume hood.

Experimental Protocols

The following are generalized experimental protocols for determining key physicochemical properties, based on OECD Guidelines for the Testing of Chemicals.^{[4][6][11]} These should be adapted and validated for **Hexaethylene Glycol Dimethyl Ether**.

Determination of Density

- Method: Oscillating U-tube densitometer (OECD Guideline 109).
- Procedure:
 - Calibrate the instrument with two certified reference standards (e.g., dry air and ultrapure water) at the desired temperature.
 - Inject the HEDM sample into the measuring cell, ensuring no air bubbles are present.
 - Allow the temperature of the sample to equilibrate.
 - Record the oscillation period and calculate the density based on the instrument's calibration constants.
 - Repeat the measurement at various temperatures to establish the temperature-density relationship.

Determination of Viscosity

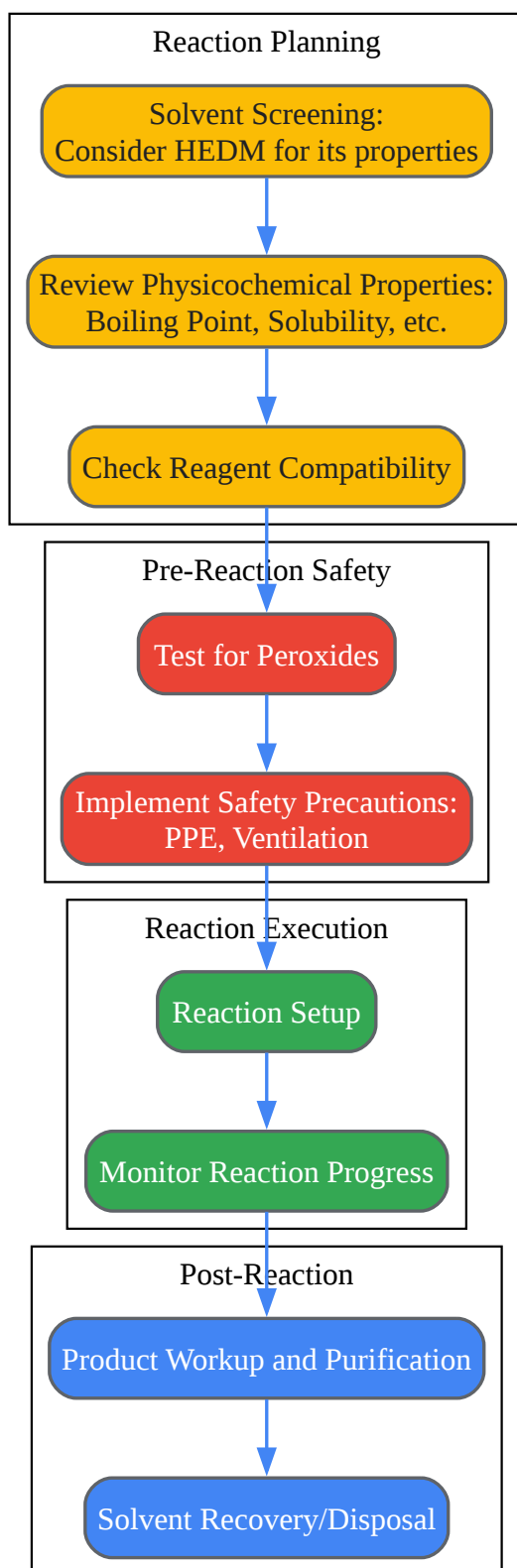
- Method: Capillary viscometer or a rotational viscometer (OECD Guideline 114).
- Procedure (Capillary Viscometer):
 - Select a viscometer of the appropriate size for the expected viscosity of HEDM.
 - Introduce a known volume of the sample into the viscometer.
 - Place the viscometer in a constant temperature bath until thermal equilibrium is reached.
 - Measure the time it takes for the liquid to flow between two marked points.
 - Calculate the kinematic viscosity using the viscometer constant.
 - Determine the dynamic viscosity by multiplying the kinematic viscosity by the density of the sample at the same temperature.

Peroxide Test

- Method: Qualitative test using potassium iodide.
- Procedure:
 - To 1 mL of HEDM in a test tube, add 1 mL of a freshly prepared 10% potassium iodide solution in glacial acetic acid.
 - Shake the mixture and observe any color change.
 - A yellow to brown color indicates the presence of peroxides. The intensity of the color is proportional to the peroxide concentration.
 - Alternatively, commercial peroxide test strips can be used for a semi-quantitative measurement.

Logical Workflow for Utilizing HEDM in Reaction Planning

The following diagram illustrates a logical workflow for incorporating **Hexaethylene Glycol Dimethyl Ether** into a chemical reaction plan, from initial consideration to post-reaction workup.



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Caption: Workflow for HEDM in Reaction Planning.

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